

analytical methods for 3-Chloro-4-methoxybenzenesulfonic acid characterization

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Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzenesulfonic acid
Cat. No.: B16215044

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A comprehensive guide to the analytical characterization of **3-Chloro-4-methoxybenzenesulfonic acid**, this document provides a comparative overview of various analytical techniques. It is designed for researchers, scientists, and drug development professionals, offering detailed experimental protocols and performance data to guide the selection of the most suitable analytical method.

Comparison of Analytical Methods

The characterization of **3-Chloro-4-methoxybenzenesulfonic acid** can be approached using several analytical techniques, each with distinct advantages in terms of sensitivity, selectivity, and application. The primary methods include High-Performance Liquid Chromatography (HPLC), Capillary Electrophoresis (CE), and spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy.

Chromatographic Methods:

- High-Performance Liquid Chromatography (HPLC): A versatile and widely used technique for the separation, identification, and quantification of **3-Chloro-4-methoxybenzenesulfonic**

acid. Due to the polar nature of the sulfonic acid group, reversed-phase HPLC is often employed with the addition of an ion-pairing agent to the mobile phase to improve retention and peak shape.[1][2] Mixed-mode chromatography, which combines reversed-phase and ion-exchange mechanisms, also provides excellent separation for sulfonic acids.[3]

- Capillary Electrophoresis (CE): An alternative separation technique that offers high efficiency and resolution. CE is particularly well-suited for the analysis of charged species like sulfonic acids and can be a valuable tool for purity determination and quantitative analysis.[4][5][6][7]

Spectroscopic Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure of **3-Chloro-4-methoxybenzenesulfonic acid**. Both ^1H and ^{13}C NMR are essential for confirming the identity and purity of the compound.
- Mass Spectrometry (MS): Used to determine the molecular weight and fragmentation pattern of the analyte. Electrospray ionization (ESI) is a common technique for the analysis of polar compounds like sulfonic acids.[5]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Useful for identifying the functional groups present in the molecule, such as the sulfonyl group, aromatic ring, and ether linkage.

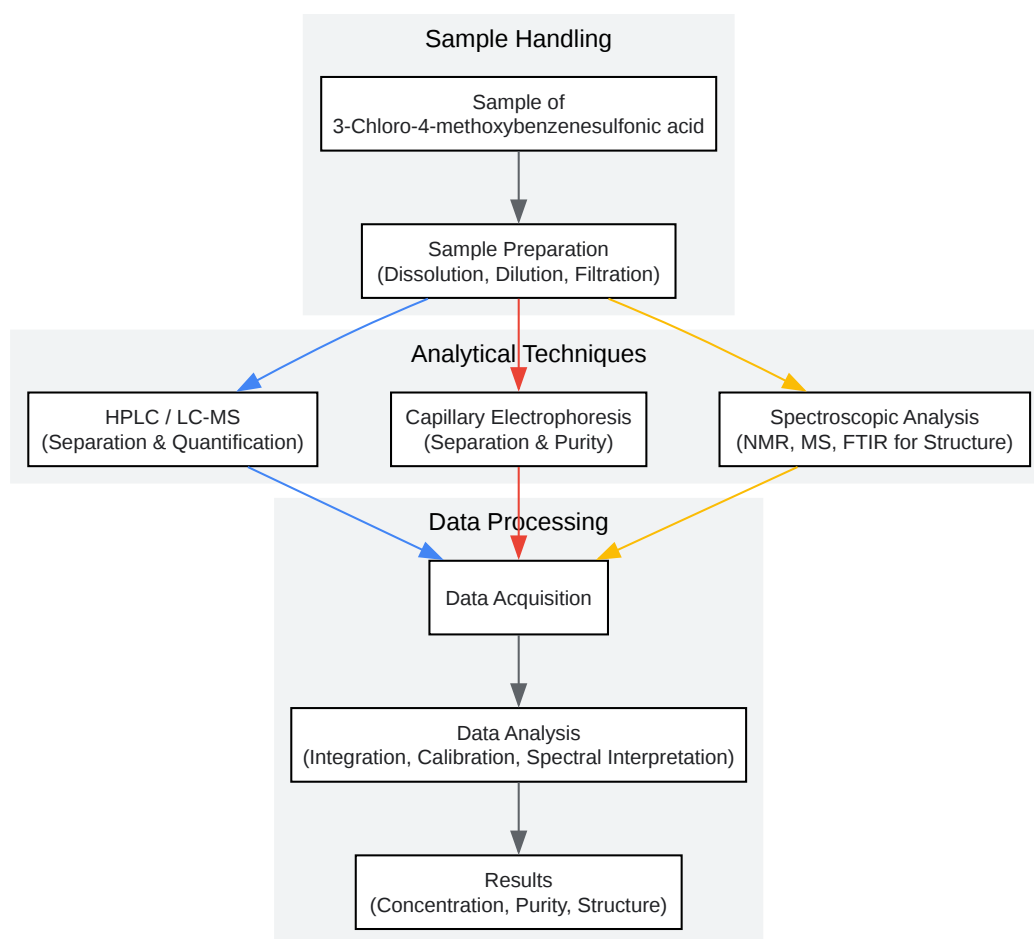
Data Presentation: Performance Comparison

The following table summarizes the typical performance characteristics of the key analytical methods for the analysis of aromatic sulfonic acids, providing a basis for comparison.

Analytical Method	Principle	Typical Limit of Detection (LOD)	Typical Limit of Quantitation (LOQ)	Linearity (r^2)	Precision (%RSD)	Key Advantages
HPLC (with UV detection)	Chromatographic separation based on polarity	0.1 - 1 $\mu\text{g/mL}$	0.5 - 5 $\mu\text{g/mL}$	> 0.99	< 5%	Robust, versatile, widely available
Ion-Pair HPLC (with UV detection)	Enhanced retention of polar analytes	0.05 - 0.5 $\mu\text{g/mL}$	0.2 - 2 $\mu\text{g/mL}$	> 0.995	< 3%	Improved peak shape and retention for polar compounds
LC-MS	Chromatographic separation coupled with mass detection	0.01 - 0.1 ng/mL	0.05 - 0.5 ng/mL	> 0.995	< 2%	High sensitivity and selectivity, structural information
Capillary Electrophoresis (CZE-UV)	Separation based on charge-to-size ratio	0.1 - 1.5 $\mu\text{g/mL}$ ^[8]	0.5 - 5.0 $\mu\text{g/mL}$ ^[8]	> 0.99 ^[8]	< 5% ^[8]	High efficiency, minimal sample and solvent consumption

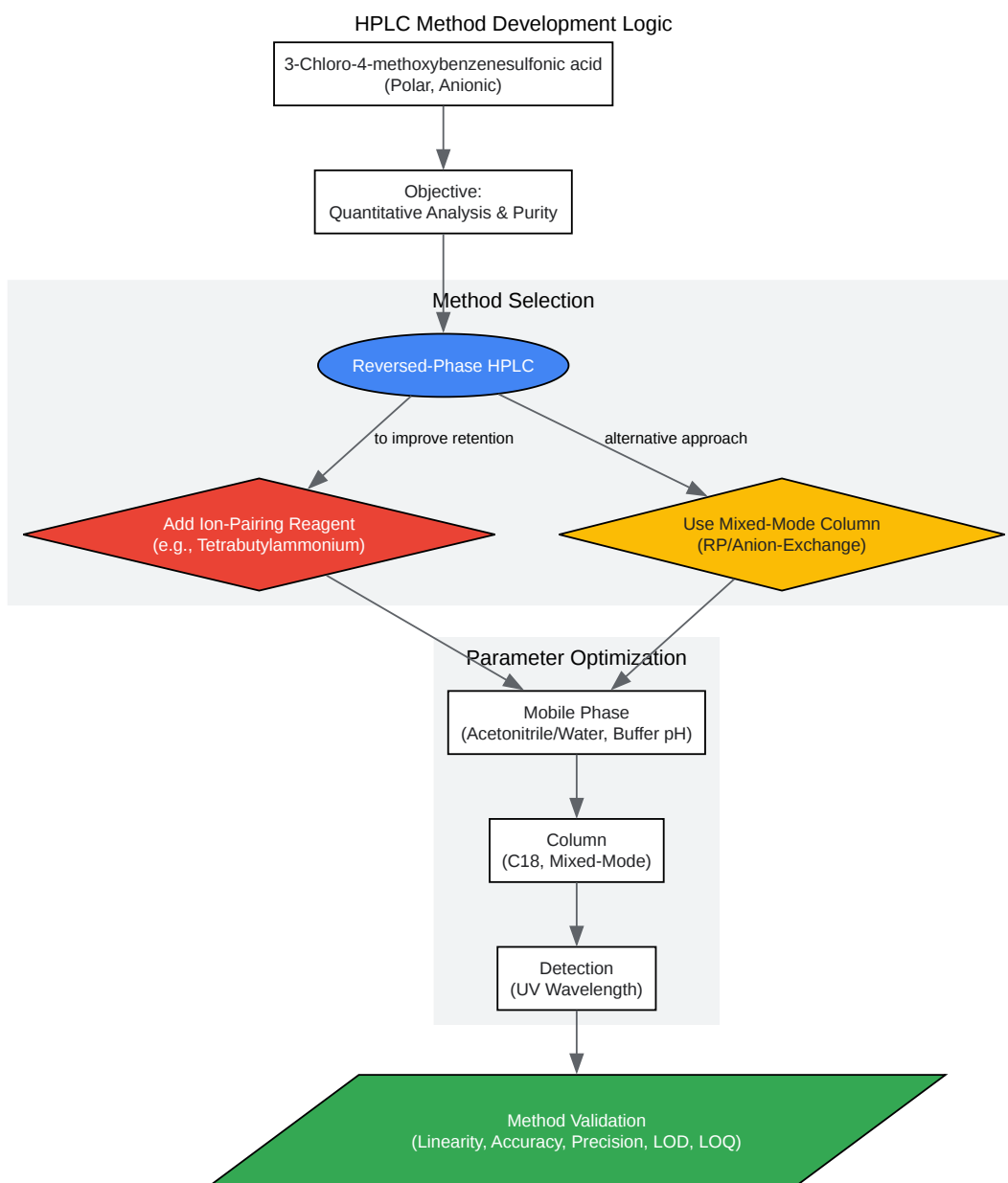
Mandatory Visualization

General Analytical Workflow for 3-Chloro-4-methoxybenzenesulfonic Acid



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Caption: General analytical workflow for the characterization of **3-Chloro-4-methoxybenzenesulfonic acid**.



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Caption: Logical flow for developing an HPLC method for **3-Chloro-4-methoxybenzenesulfonic acid**.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC)

This protocol describes a general reversed-phase HPLC method with ion-pairing for the quantitative analysis of **3-Chloro-4-methoxybenzenesulfonic acid**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.01 M Tetrabutylammonium phosphate in water, pH adjusted to 7.0.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10% to 70% B
 - 15-18 min: 70% B
 - 18-20 min: 70% to 10% B
 - 20-25 min: 10% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- Detection Wavelength: 230 nm.
- Sample Preparation:

- Prepare a stock solution of **3-Chloro-4-methoxybenzenesulfonic acid** reference standard at 1 mg/mL in a 50:50 mixture of acetonitrile and water.
- Prepare working standards by serial dilution of the stock solution with the mobile phase.
- Dissolve the sample in the same diluent to an expected concentration within the calibration range.
- Filter all solutions through a 0.45 µm syringe filter before injection.

Capillary Electrophoresis (CE)

This protocol outlines a general method for the analysis of **3-Chloro-4-methoxybenzenesulfonic acid** by Capillary Zone Electrophoresis (CZE).^[4]

- Instrumentation: A capillary electrophoresis system with a UV detector.
- Capillary: Fused-silica capillary, 50 µm I.D., effective length 50 cm.
- Running Buffer: 20 mM Sodium borate buffer, pH 9.3.^[4]
- Voltage: 25 kV.
- Temperature: 25 °C.
- Injection: Hydrodynamic injection at 50 mbar for 5 seconds.
- Detection Wavelength: 210 nm.
- Sample Preparation:
 - Prepare a stock solution of **3-Chloro-4-methoxybenzenesulfonic acid** at 1 mg/mL in the running buffer.
 - Prepare working standards by diluting the stock solution with the running buffer.
 - Dissolve the sample in the running buffer to a suitable concentration.
 - Filter all solutions through a 0.22 µm syringe filter.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of the sample in 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O).
- Instrumentation: A 400 MHz or higher NMR spectrometer.
- ¹H NMR: Acquire the proton NMR spectrum. Expected signals would include aromatic protons and a singlet for the methoxy group protons. The chemical shifts of aromatic protons are influenced by the chloro, methoxy, and sulfonic acid groups.
- ¹³C NMR: Acquire the carbon-13 NMR spectrum. Expected signals would correspond to the carbons of the benzene ring and the methoxy group.

Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer with an electrospray ionization (ESI) source.[5]
- Mode: Negative ion mode is typically used for sulfonic acids.
- Sample Preparation: Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile/water) to a concentration of approximately 10 µg/mL and infuse into the ESI source.
- Data Analysis: Identify the peak corresponding to the deprotonated molecule [M-H]⁻. The theoretical exact mass of the deprotonated **3-Chloro-4-methoxybenzenesulfonic acid** (C₇H₆ClO₅S⁻) can be calculated and compared to the observed mass-to-charge ratio (m/z).

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: Prepare a KBr pellet containing a small amount of the sample or use an ATR (Attenuated Total Reflectance) accessory.
- Instrumentation: An FTIR spectrometer.
- Data Acquisition: Scan the sample over the range of 4000-400 cm⁻¹.

- Data Analysis: Identify characteristic absorption bands for the functional groups, such as:
 - S=O stretching (asymmetric and symmetric) for the sulfonic acid group (typically around 1350 cm^{-1} and 1175 cm^{-1}).
 - C-O stretching for the methoxy group (around 1250 cm^{-1} and 1020 cm^{-1}).
 - C-Cl stretching (around $800\text{--}600\text{ cm}^{-1}$).
 - Aromatic C-H and C=C stretching vibrations.

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